

10-Epiteuclatriol: A Technical Overview of a Neo-Clerodane Diterpenoid

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Compound of Interest

Compound Name: 10-Epiteuclatriol

Cat. No.: B15494620

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the available chemical data for **10-Epiteuclatriol**, a natural product belonging to the neo-clerodane diterpenoid class. While this document aims to be a thorough resource, it is important to note that publicly available information on the specific biological activities, signaling pathways, and detailed experimental protocols for **10-Epiteuclatriol** is limited. The information presented herein is based on existing chemical data and the general biological profile of related compounds.

Chemical Data Summary

The fundamental chemical and physical properties of **10-Epiteuclatriol** are summarized in the table below. This data is crucial for its identification, characterization, and potential application in research and development.

Parameter	Value	Source
CAS Number	151563-36-9	ChemicalBook[1]
Molecular Formula	C ₁₅ H ₂₈ O ₃	ChemicalBook[1]
Molecular Weight	256.38 g/mol	ChemicalBook[1]
IUPAC Name	1,4,8-Azulenetriol, decahydro-1,4-dimethyl-7-(1-methylethyl)-, (1S,3aR,4S,7S,8R,8aR)-	ChemicalBook[1]
Predicted Boiling Point	382.1±37.0 °C	ChemicalBook[1]
Predicted Density	1.075±0.06 g/cm ³	ChemicalBook
Predicted pKa	14.62±0.70	ChemicalBook

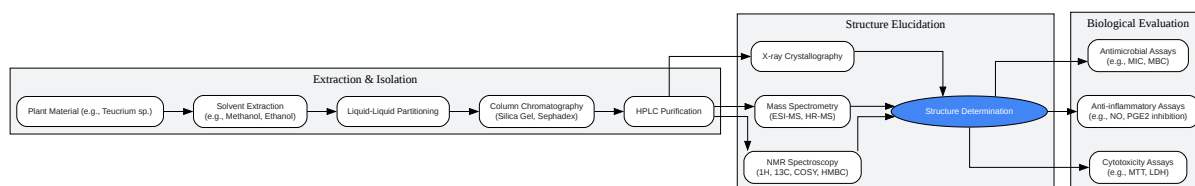
Biological Context and Potential Activities

10-Epiteuclatriol is classified as a neo-clerodane diterpenoid. This class of natural products is known for a wide array of biological activities, including anti-inflammatory, cytotoxic, and antimicrobial effects. While specific studies on **10-Epiteuclatriol** are not readily available, its chemical structure suggests that it may share some of these properties.

Compounds of this nature are often isolated from plants of the *Teucrium* genus (Lamiaceae family), which have a long history in traditional medicine for treating various ailments. Research on extracts from *Teucrium* species has demonstrated activities such as antioxidant, anti-inflammatory, and hepatoprotective effects.

Experimental Protocols: A General Framework

Due to the absence of specific published experimental protocols for **10-Epiteuclatriol**, a generalized workflow for the isolation and characterization of such a natural product is presented below. This serves as a foundational methodology for researchers entering this area.

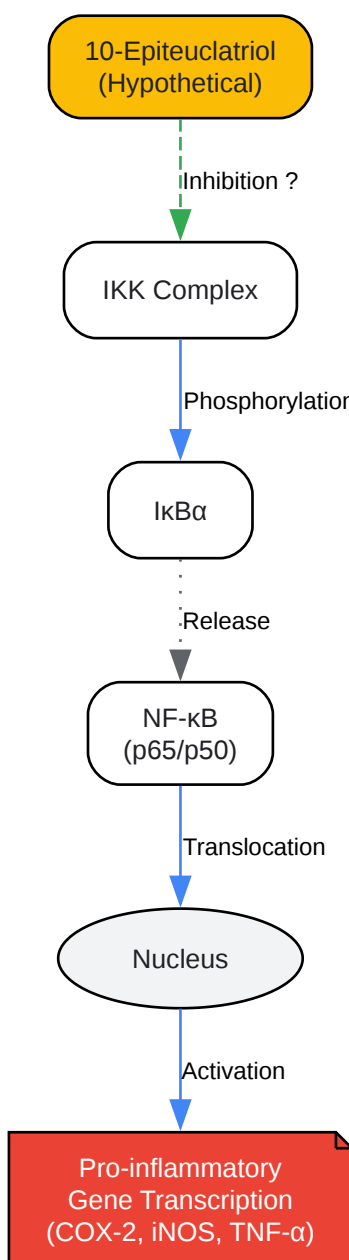


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Caption: Generalized workflow for natural product isolation and characterization.

Potential Signaling Pathway Involvement

Given the known anti-inflammatory properties of many neo-clerodane diterpenoids, a plausible, yet unconfirmed, mechanism of action for **10-Epiteuclatriol** could involve the modulation of key inflammatory signaling pathways, such as the NF- κ B pathway. A simplified representation of this hypothetical interaction is provided below. It is crucial to emphasize that this is a generalized pathway and has not been experimentally validated for **10-Epiteuclatriol**.



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Caption: Hypothetical modulation of the NF-κB signaling pathway.

Conclusion

10-Epiteuclatriol is a structurally defined natural product with a clear chemical identity. However, its biological functions and mechanisms of action remain largely unexplored. The information provided in this guide, based on its chemical classification and the known activities of related compounds, suggests that **10-Epiteuclatriol** may hold potential as a bioactive

molecule. Further research, including isolation from its natural source, comprehensive biological screening, and mechanistic studies, is essential to unlock its therapeutic potential. This document serves as a foundational resource to stimulate and guide such future investigations.

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References

- 1. Polyhydroxybutyrate | CAS:26744-04-7 | Other NPs | High Purity | Manufacturer BioCrick [biocrick.com]
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